

Application Note & Protocol: Imaging Cellular Dynamics with 5-Carboxyfluorescein Dipivalate

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Compound of Interest

Compound Name: 5-Carboxyfluorescein Dipivalate

Cat. No.: B1646125

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Abstract & Introduction

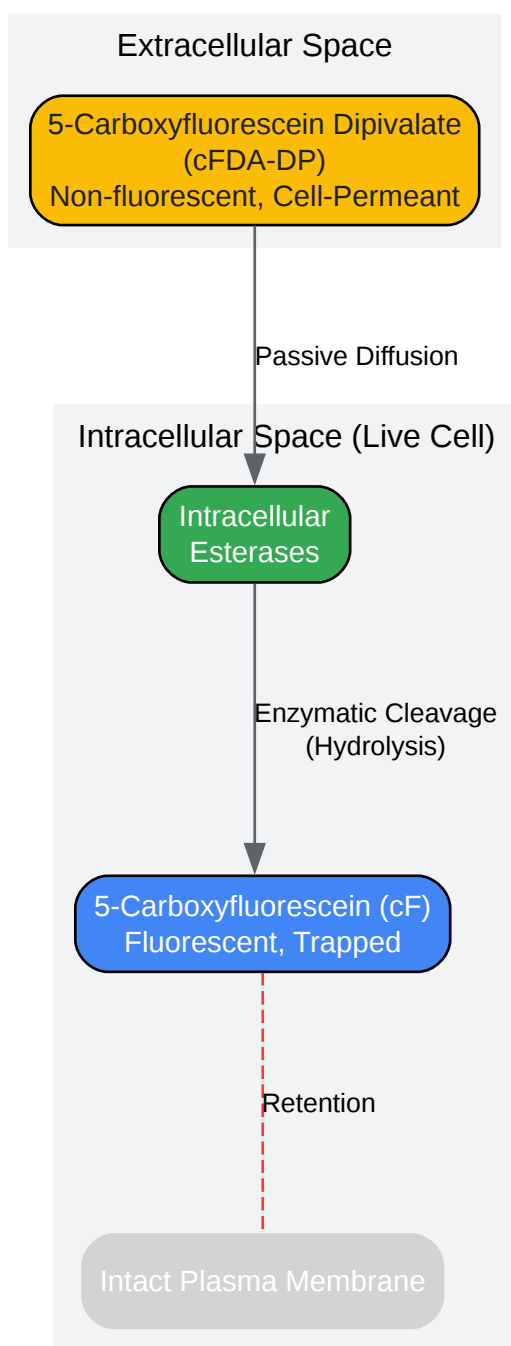
5-Carboxyfluorescein Dipivalate (cFDA-DP) is a powerful and versatile fluorescent probe for assessing cellular functions in living cells. As a non-fluorescent, cell-permeant derivative of 5-carboxyfluorescein, it provides a robust method for investigating cell viability, membrane integrity, and the activity of multidrug resistance (MDR) transporters. This document provides a comprehensive guide to the underlying principles of cFDA-DP, detailed protocols for its application in fluorescence microscopy, and expert insights into experimental design and troubleshooting. The methodologies described herein are tailored for researchers, scientists, and drug development professionals seeking to leverage this probe for high-quality, reproducible imaging data.

Principle of the Method: From Non-Fluorescent Precursor to Trapped Reporter

The utility of cFDA-DP hinges on a two-stage intracellular process that converts a non-fluorescent, membrane-permeable molecule into a highly fluorescent, membrane-impermeable reporter.

- **Passive Diffusion:** cFDA-DP is an electrically neutral and hydrophobic molecule, properties that allow it to freely diffuse across the plasma membrane into the cell's cytoplasm[1]. The pivaloate groups mask the carboxyl and hydroxyl moieties that would otherwise prevent membrane transit.
- **Enzymatic Activation:** Once inside the cell, ubiquitous intracellular esterases cleave the lipophilic pivaloyl groups[2]. This hydrolysis reaction is a hallmark of metabolically active, healthy cells[3].
- **Intracellular Trapping & Fluorescence:** The enzymatic cleavage unmasks the polar carboxyl and hydroxyl groups, converting the molecule into 5-carboxyfluorescein (cF). This product is negatively charged at physiological pH, rendering it membrane-impermeable and effectively trapping it within cells that have an intact plasma membrane[2][4]. The de-esterified cF is intensely fluorescent, with excitation and emission maxima ideal for standard FITC/GFP filter sets[5].

The resulting fluorescence intensity is therefore directly proportional to both the esterase activity and the membrane integrity of the cell, making it an excellent indicator of cell viability[6][7].



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Caption: Mechanism of cFDA-DP activation and retention in a live cell.

Key Reagent Properties & Spectral Data

Successful imaging requires careful consideration of the fluorophore's spectral characteristics to configure the microscope correctly. The properties below refer to the active, hydrolyzed product, 5-carboxyfluorescein (cF).

Parameter	Value	Source(s)
Excitation Maximum (λ_{ex})	~492 nm	[5] [8]
Emission Maximum (λ_{em})	~517 nm	[5] [9]
Recommended Filter Set	Standard FITC / GFP	[5]
Molecular Formula (cFDA-DP)	C ₃₁ H ₂₈ O ₉	[2]
Molecular Weight (cFDA-DP)	544.55 g/mol	[2]
Solubility (cFDA-DP)	DMSO	[10]
Fluorescence & pH	Fluorescence increases with pH in the physiological range (6.0-7.4)	[9] [11]

Note: While cF has some pH sensitivity, for viability and efflux assays performed under consistent buffer conditions, this effect is generally uniform across samples.

Core Protocol: Cell Loading and Imaging

This protocol provides a robust baseline for staining adherent or suspension cells. Optimization of dye concentration and incubation time is recommended for each cell type and experimental condition.

Materials and Reagents

- **5-Carboxyfluorescein Dipivalate (cFDA-DP)**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS) or Hank's Balanced Salt Solution (HBSS)
- Complete cell culture medium

- Adherent or suspension cells
- Fluorescence microscope with a suitable FITC/GFP filter cube

Step-by-Step Methodology

- Prepare Stock Solution:
 - Dissolve cFDA-DP in anhydrous DMSO to create a 1-10 mM stock solution. For example, dissolve ~5.45 mg of cFDA-DP in 1 mL of DMSO for a 10 mM stock.
 - Expert Tip: Aliquot the stock solution into single-use vials and store desiccated at -20°C, protected from light. Avoid repeated freeze-thaw cycles, as moisture can hydrolyze the probe[12].
- Prepare Working Solution:
 - On the day of the experiment, dilute the stock solution in a serum-free medium or buffer (e.g., PBS or HBSS) to a final working concentration.
 - A typical starting range is 1-10 μM [4]. Titrate to find the lowest concentration that provides a bright signal with minimal background.
- Cell Seeding:
 - Adherent Cells: Seed cells on glass-bottom dishes or plates to be 60-80% confluent on the day of the experiment.
 - Suspension Cells: Adjust cell density to approximately 1×10^6 cells/mL.
- Cell Staining:
 - Remove the culture medium from the cells. For adherent cells, gently wash once with warm PBS.
 - Add the cFDA-DP working solution to the cells and incubate for 15-30 minutes at 37°C, protected from light.

- Causality: Incubation at 37°C is critical for optimal esterase activity. Serum is omitted from the loading buffer as it contains esterases that can prematurely hydrolyze the dye.
- Wash and Image:
 - Remove the loading solution and wash the cells twice with warm buffer (PBS or HBSS) to remove any extracellular, unhydrolyzed probe[13].
 - Add fresh, pre-warmed complete medium or imaging buffer to the cells.
 - Image immediately using a fluorescence microscope with a standard FITC/GFP filter set (Excitation: ~490 nm, Emission: ~520 nm).

Caption: General experimental workflow for cFDA-DP cell staining and imaging.

Application Protocols

Application 1: Cell Viability and Membrane Integrity Assay

This assay leverages cFDA-DP to distinguish between live and dead cells. Live cells with active metabolism and intact membranes will efficiently hydrolyze the dye and retain the fluorescent product, appearing bright green. Dead or membrane-compromised cells will either fail to hydrolyze the dye or will leak the fluorescent product, appearing dim or non-fluorescent.

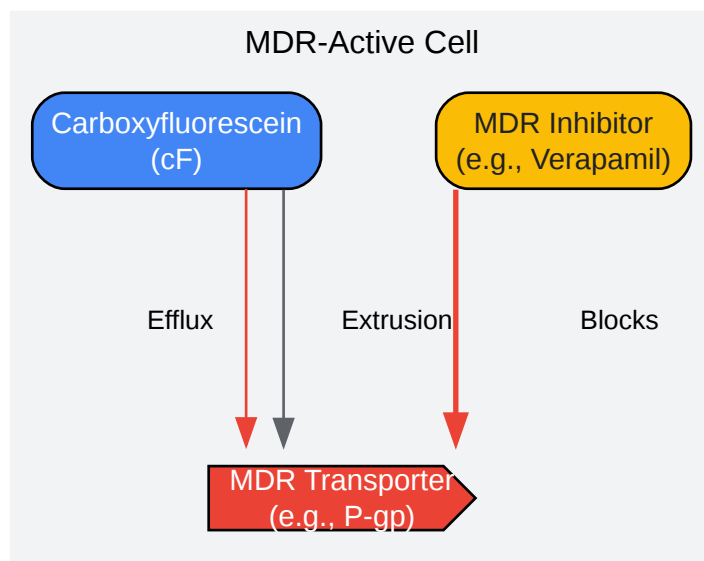
- Protocol: Follow the Core Protocol (Section 4).
- Controls:
 - Positive Control (Live Cells): Untreated, healthy cells.
 - Negative Control (Dead Cells): Cells treated with a cytotoxic agent (e.g., 70% ethanol for 10-15 minutes) prior to staining.
- Expected Results: Live cells will exhibit bright, uniform cytoplasmic fluorescence. Dead cells will show little to no fluorescence.

Application 2: Multidrug Resistance (MDR) Efflux Assay

Many cancer cells develop resistance to chemotherapy by overexpressing ATP-binding cassette (ABC) transporters, such as P-glycoprotein (P-gp/MDR1), which actively pump drugs out of the cell[14]. Carboxyfluorescein is a known substrate for these pumps[15]. This assay measures the efflux activity by comparing dye retention in the presence and absence of a known MDR inhibitor.

- Principle: In MDR-active cells, the fluorescent cF product is actively pumped out, resulting in a dim signal. When an inhibitor blocks the pumps, cF is retained, and the cells become brightly fluorescent.
- Additional Reagents:
 - MDR-expressing cell line (e.g., KB-V1, A549/ADR) and a corresponding parental (non-resistant) line[16].
 - MDR inhibitor (e.g., Verapamil, a P-gp inhibitor)[17][18].
- Protocol:
 - Seed both resistant and parental cell lines.
 - Prepare three experimental groups for the resistant cells: (a) No inhibitor, (b) Vehicle control (solvent for inhibitor), (c) MDR inhibitor (e.g., 10-50 μ M Verapamil). The parental line serves as a negative control for efflux.
 - Pre-incubate the cells with the inhibitor or vehicle for 30-60 minutes at 37°C[17].
 - Without washing, add the cFDA-DP working solution (containing the inhibitor/vehicle) and incubate as per the Core Protocol.
 - Wash cells and acquire images. Quantify the mean fluorescence intensity per cell.
- Expected Results:
 - Parental Cells: Bright fluorescence (low efflux).
 - MDR-Active Cells (No Inhibitor): Dim fluorescence (high efflux).

- MDR-Active Cells (+ Inhibitor): Bright fluorescence (efflux blocked).



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Caption: Inhibition of cF efflux by an MDR transporter inhibitor.

Troubleshooting and Best Practices

Problem	Potential Cause(s)	Recommended Solution(s)
No or Weak Signal	- Degraded cFDA-DP stock (hydrolysis).- Low esterase activity in the cell type.- Incorrect microscope filter set.	- Use fresh, anhydrous DMSO and store aliquots properly[12].- Increase incubation time or dye concentration.- Verify FITC/GFP filter cube is in place[19].
High Background	- Incomplete removal of extracellular dye.- Serum in loading buffer causing premature hydrolysis.	- Perform thorough washing steps post-incubation[20].- Ensure loading buffer is serum-free.
Photobleaching	- Excessive excitation light intensity or exposure time.	- Reduce light intensity and exposure time.- Use the shutter to block light when not acquiring images[20].- Use an anti-fade mounting medium if fixing cells.
Cell Toxicity / Death	- cFDA-DP concentration is too high.	- Perform a titration to determine the lowest effective concentration[12].- Reduce incubation time.
Uneven Staining	- Uneven cell confluency.- Incomplete removal of medium before adding dye.	- Ensure a uniform monolayer of cells.- Aspirate medium completely before adding the loading solution.

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